

# Physical properties of 3-bromobenzene-1,2-diol including melting and boiling points

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## Compound of Interest

Compound Name: 3-bromobenzene-1,2-diol

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## Technical Guide: Physicochemical Properties of 3-Bromobenzene-1,2-diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-bromobenzene-1,2-diol**, also known as 3-bromocatechol. The information herein is curated for professionals in research and development, particularly in the fields of medicinal chemistry and agrochemical synthesis, where this compound serves as a key intermediate.<sup>[1][2]</sup>

### Core Physical and Chemical Properties

The fundamental physicochemical properties of **3-bromobenzene-1,2-diol** are summarized in the table below. These values are compiled from various sources and represent a range of observed data, which can vary based on the purity and experimental conditions.

Property	Value
IUPAC Name	3-bromobenzene-1,2-diol
Synonyms	3-Bromocatechol, 1-Bromo-2,3-dihydroxybenzene
CAS Number	14381-51-2
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrO <sub>2</sub> [1][3][4][5][6]
Molecular Weight	189.01 g/mol [1][5][6][7]
Appearance	White to cream, pale yellow, gray, or brown crystalline powder or crystals.[1][3][6][7][8]
Melting Point	36 – 45 °C[1][3][4][7][8]
Boiling Point	242.6 – 243 °C at 760 mmHg[1][4][8][9] 120 °C at 9 mmHg[7]
Density	1.844 g/cm <sup>3</sup> [1][8][9]
Flash Point	100.5 – 101 °C[1][8][9]
pKa (Predicted)	8.26 ± 0.10[1][8]
Solubility	Soluble in organic solvents.[1][4][8]

## Experimental Protocols

### Synthesis of 3-Bromobenzene-1,2-diol from 2-Bromo-6-methoxyphenol

A common and effective method for the synthesis of **3-bromobenzene-1,2-diol** is through the demethylation of 2-bromo-6-methoxyphenol using boron tribromide.[2][10][11]

Materials:

- 2-bromo-6-methoxyphenol (8.00 g, 39.4 mmol)
- Anhydrous dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) (40 mL)

- Boron tribromide ( $\text{BBr}_3$ ) (1 M in  $\text{CH}_2\text{Cl}_2$ , 43.1 mmol, 43.0 mL)
- Ice water
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- A solution of 2-bromo-6-methoxyphenol in anhydrous dichloromethane is prepared in a flask suitable for low-temperature reactions.
- The solution is cooled to  $-78\text{ }^\circ\text{C}$  using a dry ice/acetone bath.
- Boron tribromide solution is added slowly to the cooled reaction mixture.[\[2\]](#)[\[10\]](#)
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 1 hour.[\[2\]](#)[\[10\]](#)
- The reaction is then quenched by carefully pouring the mixture into ice water, followed by stirring for 30 minutes.[\[2\]](#)[\[10\]](#)
- The product is extracted from the aqueous layer using dichloromethane (3 x 30 mL).[\[2\]](#)[\[10\]](#)
- The combined organic layers are dried over anhydrous magnesium sulfate.[\[2\]](#)[\[10\]](#)
- The solvent is removed under reduced pressure (concentrated) to yield the final product, **3-bromobenzene-1,2-diol**, typically as a brownish oil which may crystallize upon standing.[\[2\]](#)  
[\[10\]](#) The reported yield for this method is approximately 93%.[\[10\]](#)

#### Quality Control:

- Assay: Purity is often determined by Gas Chromatography (GC), with typical specifications being  $\geq 94.0\%$  or  $>98.0\%$ .[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Water Content: The Karl Fischer titration method is used to determine the water content, which is generally specified to be  $<2.0\%$ .[\[3\]](#)

- Thin Layer Chromatography (TLC): TLC analysis can be performed to monitor the reaction progress and purity. For a solvent system of toluene/ethyl acetate (9:1), the R<sub>f</sub> value is reported to be 0.2.[2][10]

## Synthesis Workflow Visualization

The following diagram illustrates the experimental workflow for the synthesis of **3-bromobenzene-1,2-diol**.



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Caption: Synthesis of **3-bromobenzene-1,2-diol**.

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